

Technical Guide: n-Dodecylurea Solubility and Stability

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Compound of Interest

Compound Name: *n*-Dodecylurea

CAS No.: 2158-09-0

Cat. No.: B1362651

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Executive Summary

n-Dodecylurea (NDU) is a non-ionic surfactant-like molecule characterized by a hydrophobic dodecyl tail and a hydrophilic urea headgroup. Its amphiphilic nature makes it a candidate for permeation enhancement in transdermal and mucosal drug delivery. However, its utility is governed by two critical parameters: low aqueous solubility (driven by a LogP ~4.6) and hydrolytic stability of the urea linkage. This guide outlines the mechanistic basis of these properties and provides validated protocols for their assessment.

Physicochemical Profile

NDU functions as a hydrotrope and surfactant. Its high lipophilicity suggests strong affinity for biological membranes, while the urea moiety enables hydrogen bonding with solvent systems and polar headgroups of lipid bilayers.

Table 1: Physicochemical Properties of n-Dodecylurea

Property	Value	Relevance
Molecular Formula		Core structure
Molecular Weight	228.38 g/mol	Diffusion coefficient estimation
Melting Point	75–78 °C	Solid-state handling; processing limits
LogP (Octanol/Water)	~4.67	Predicts low aqueous solubility; high membrane permeability
pKa	~14.3 (Predicted)	Non-ionizable at physiological pH
HLB Value	~6–8 (Estimated)	Water-dispersible; forms W/O emulsions or mixed micelles

Solubility and Formulation Strategies

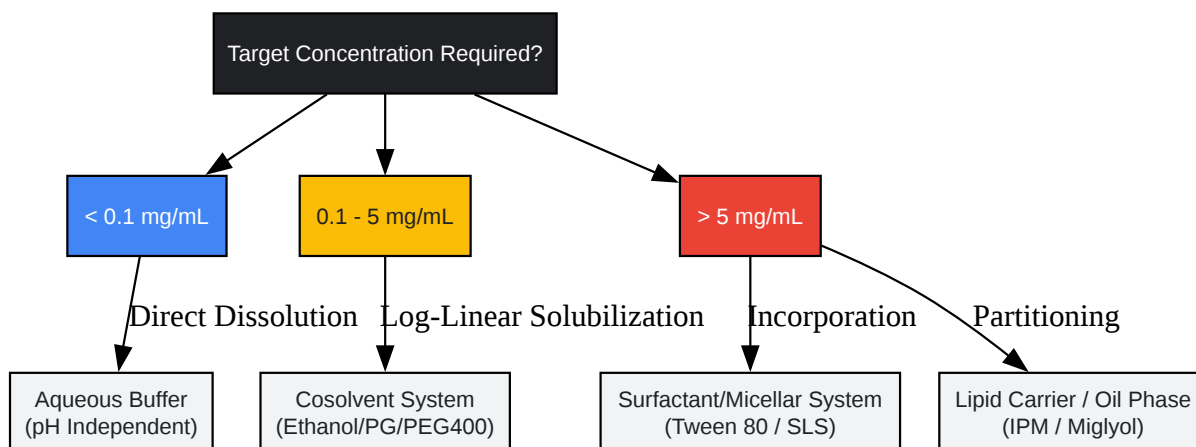
Solubility Behavior

NDU exhibits "brick-dust" solubility behavior in water—high crystal lattice energy coupled with high lipophilicity results in poor aqueous solubility. It requires organic cosolvents or surfactant systems for effective solubilization.

- **Aqueous Media:** Practically insoluble (< 0.1 mg/mL). The hydrophobic effect dominates, driving NDU molecules to aggregate or precipitate.
- **Organic Solvents:** Highly soluble in Ethanol, DMSO, and Isopropyl Myristate (IPM).
- **Surfactant Systems:** Solubilization increases linearly with surfactant concentration (e.g., SLS or Tween 80) above the Critical Micelle Concentration (CMC), indicating incorporation into the micellar core or palisade layer.

Solubilization Workflow (DOT Visualization)

The following diagram illustrates the logical flow for selecting a solubilization strategy based on the target concentration.



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Figure 1: Decision tree for **n-Dodecylurea** solubilization based on target load.

Stability Profile

Chemical Stability (Hydrolysis)

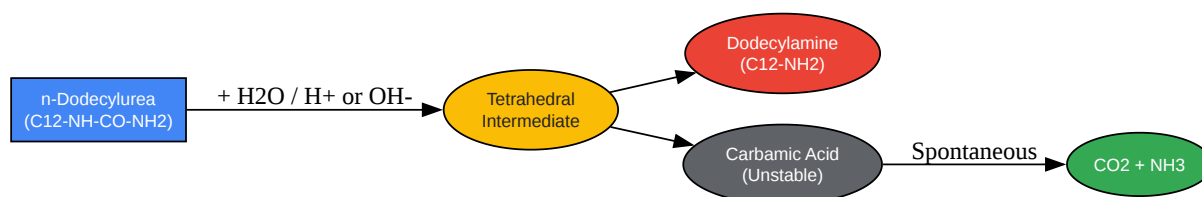
The primary degradation pathway for NDU is hydrolysis of the urea linkage. This reaction is acid/base catalyzed and follows pseudo-first-order kinetics.

- Acidic Conditions (pH < 4): Protonation of the carbonyl oxygen increases susceptibility to nucleophilic attack by water.
- Basic Conditions (pH > 10): Direct nucleophilic attack by hydroxide ions.
- Neutral Conditions: Generally stable at room temperature; hydrolysis may occur at elevated temperatures (> 60°C).

Degradation Products:

- Dodecylamine: Primary amine degradation product (potential irritant).
- Carbon Dioxide: Gas evolution.
- Ammonia: Released as ammonium ion in solution.

Hydrolysis Pathway Diagram



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Figure 2: Hydrolytic degradation pathway of **n-Dodecylurea** leading to amine release.

Mechanism of Action: Permeation Enhancement[4][5][6][7]

NDU acts as a penetration modifier. Unlike solvents that simply solvate the drug, NDU interacts directly with the stratum corneum (SC) or mucosal lipid bilayers.

- Insertion: The hydrophobic dodecyl tail inserts into the lipid bilayer.
- Disruption: The urea headgroup, being polar but non-ionic, disrupts the hydrogen bonding network of the ceramide headgroups.
- Fluidization: This increases the gauche conformers in the lipid alkyl chains, increasing membrane fluidity and diffusion coefficients for co-administered drugs.

Experimental Protocols

Protocol 1: Saturation Solubility Determination (Shake-Flask Method)

Validates the solubility limit in various vehicles.

- Preparation: Add excess **n-Dodecylurea** solid (~50 mg) to 10 mL of the selected solvent (Water, PBS pH 7.4, Ethanol, IPM) in a glass vial.

- Equilibration: Cap tightly and place in a shaking water bath at $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ for 48 hours.
- Separation: Filter the suspension through a $0.45\ \mu\text{m}$ PVDF syringe filter (pre-saturated to prevent adsorption).
- Quantification: Dilute the filtrate with mobile phase and analyze via HPLC-UV (200–210 nm detection) or LC-MS.
- Data Analysis: Calculate solubility () using a standard calibration curve.

Protocol 2: pH-Dependent Hydrolytic Stability

Determines the shelf-life and formulation pH limits.

- Stock Solution: Dissolve NDU in acetonitrile/ethanol to create a 1 mg/mL stock.
- Stress Conditions: Spike the stock into buffers at pH 1.2 (0.1 N HCl), pH 7.4 (Phosphate), and pH 10.0 (Borate) to a final concentration of $50\ \mu\text{g/mL}$.
- Incubation: Store samples at 40°C , 60°C , and 80°C in sealed HPLC vials.
- Sampling: Inject samples at hours.
- Calculation: Plot vs. time. The slope represents the pseudo-first-order degradation rate constant.
 - Arrhenius Plot: Plot vs. to estimate activation energy () and predict shelf-life at 25°C .

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